

Essential Safety and Operational Guide for 4-(2-Aminoethyl)thiomorpholine

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Compound of Interest

Compound Name: 4-(2-Aminoethyl)thiomorpholine

Cat. No.: B112743

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-(2-Aminoethyl)thiomorpholine** (CAS: 53515-36-9). The information herein is compiled to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical Identifier:

- Name: **4-(2-Aminoethyl)thiomorpholine**
- Synonyms: 2-Thiomorpholinoethanamine
- CAS Number: 53515-36-9[1][2]

Hazard Identification and Classification

4-(2-Aminoethyl)thiomorpholine is a hazardous chemical that requires careful handling. The primary hazards are summarized below.

GHS Hazard Statements:

- H302: Harmful if swallowed[3]
- H314: Causes severe skin burns and eye damage[4]
- H315: Causes skin irritation[3]

- H317: May cause an allergic skin reaction[4]
- H319: Causes serious eye irritation[3]
- H335: May cause respiratory irritation[3]

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapours/spray[5][6]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection[4][5][6]
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting[5]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water[7]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing[7][8][9]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[4][7][9][10]
- P310: Immediately call a POISON CENTER or doctor/physician[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-(2-Aminoethyl)thiomorpholine** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C6H14N2S[2]
Molecular Weight	146.3 g/mol [2]
Appearance	White to light yellow crystalline powder[11]
Boiling Point	243°C at 760 mmHg[12]
Flash Point	100.8°C[12]
Melting Point	89 - 93 °C[11]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure when handling **4-(2-Aminoethyl)thiomorpholine**.

PPE Category	Specification
Eye and Face Protection	Chemical splash goggles meeting ANSI Z.87.1 standards are required. A face shield should be worn over safety glasses, especially when there is a risk of splashing.[13]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) are mandatory. Inspect gloves for integrity before each use.[12]
Skin and Body Protection	A lab coat, fully buttoned, is required. For larger quantities or in case of a spill, an impervious suit may be necessary.[13] Wear closed-toe shoes.
Respiratory Protection	All handling of this compound must be conducted in a certified chemical fume hood.[12] If there is a risk of overexposure, an approved respirator should be worn.[5]

Experimental Protocols

The following protocols provide step-by-step guidance for handling, spill cleanup, and disposal.

Handling and Storage Protocol

- Preparation: Designate a specific area within a certified chemical fume hood for handling this compound. Ensure the work surface is clean before and after use. Have a spill kit readily accessible.[\[13\]](#)
- Weighing and Transfer:
 - If weighing a solid, use a tared container inside the fume hood to prevent contamination of the balance.
 - If it is a liquid, transfer it using a calibrated pipette or syringe.
- During Reaction:
 - Be aware of potential exothermic reactions and use an ice bath for cooling as needed.
 - Avoid incompatibilities: Keep away from strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[\[8\]](#)[\[12\]](#)
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[\[4\]](#) Store locked up.[\[6\]](#)[\[8\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[12\]](#) Do not eat, drink, or smoke in the laboratory.[\[6\]](#)[\[8\]](#)

Spill Cleanup Protocol

- Immediate Actions: Evacuate the area and ensure adequate ventilation.[\[4\]](#) Remove all sources of ignition.[\[6\]](#)
- Personal Protection: Wear the appropriate PPE as outlined in Section 3, including respiratory protection.[\[4\]](#)
- Containment and Cleanup:

- For liquid spills, cover with an inert absorbent material such as sand or vermiculite.[\[12\]](#)
- For solid spills, carefully sweep up the material to avoid generating dust.[\[4\]](#)
- Collect the absorbed or swept material and place it into a dedicated, labeled hazardous waste container.[\[4\]](#)[\[6\]](#)[\[12\]](#)
- Decontamination: Decontaminate the spill area with a suitable solvent, followed by washing with soap and water.
- Reporting: Report the spill to the appropriate safety personnel.

Waste Disposal Plan

- Waste Segregation: All waste contaminated with **4-(2-Aminoethyl)thiomorpholine**, including gloves, pipette tips, and paper towels, must be collected in a dedicated, labeled hazardous waste container.[\[13\]](#)
- Liquid Waste: Collect all liquid waste containing this compound in a sealed, properly labeled container. Do not mix with other waste streams unless compatibility is confirmed.[\[13\]](#)
- Disposal: Dispose of all waste through a licensed professional waste disposal service in accordance with local, state, and federal regulations.[\[4\]](#) Do not allow the material to enter drains or water courses.[\[12\]](#)

First Aid Measures

Immediate medical attention is required for any exposure.

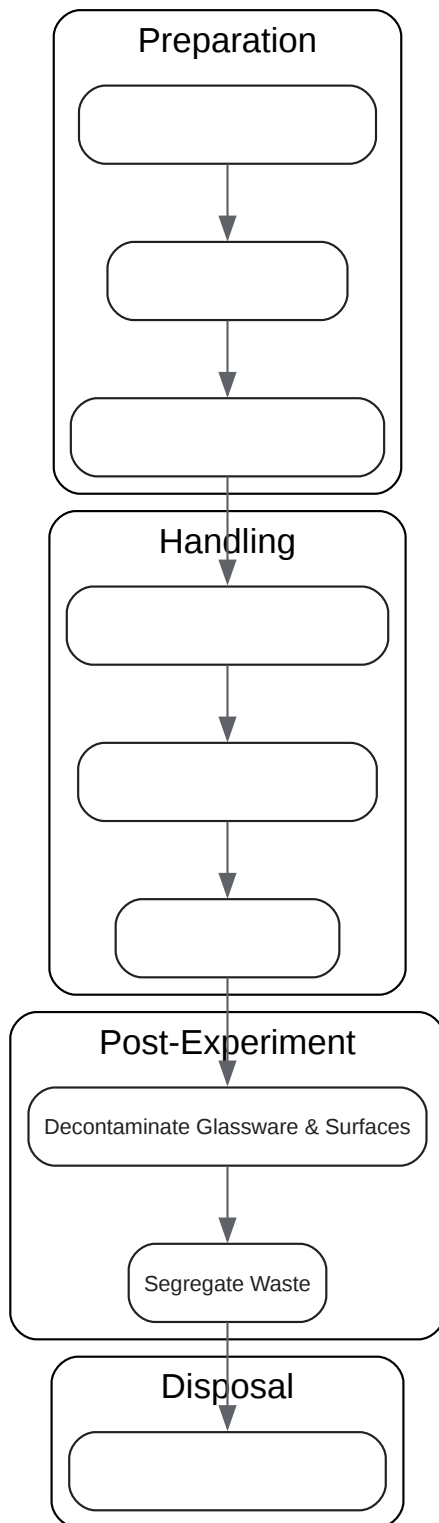
- If Inhaled: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[12\]](#)
- In Case of Skin Contact: Immediately flush skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[12\]](#)
- In Case of Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers. Seek immediate medical attention.[\[12\]](#)

- If Swallowed: Wash out mouth with copious amounts of water for at least 15 minutes. Do not induce vomiting. Seek immediate medical attention.[12]

Handling Workflow Diagram

The following diagram illustrates the standard workflow for handling **4-(2-Aminoethyl)thiomorpholine** in a laboratory setting.

Workflow for Handling 4-(2-Aminoethyl)thiomorpholine

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